

Indole-4-Acetic Acid: An Obscure Isomer in the World of Auxins

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Compound of Interest

Compound Name: *2-(1H-Indol-4-YL)acetic acid*

Cat. No.: B094775

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Despite extensive investigation into the biological activities of indole-based compounds, a comprehensive technical guide on indole-4-acetic acid remains elusive due to a significant lack of available scientific literature. While its isomer, indole-3-acetic acid (IAA), is the most abundant and well-studied natural auxin, playing a pivotal role in plant growth and development, indole-4-acetic acid appears to be a largely uninvestigated and likely biologically insignificant molecule in this context.

This report summarizes the current state of knowledge, or lack thereof, regarding the biological activity, synthesis, signaling pathways, and quantitative data for indole-4-acetic acid, addressing the core requirements of a technical guide for researchers, scientists, and drug development professionals.

Lack of Evidence for Biological Activity

Comprehensive searches of scientific databases reveal a stark absence of studies detailing the biological activity of indole-4-acetic acid as a plant growth regulator or in any other biological system. The vast body of research on auxins focuses almost exclusively on indole-3-acetic acid and its synthetic analogues. While some studies have explored the impact of substitutions at the 4-position of the indole ring of IAA (e.g., 4-chloroindole-3-acetic acid and 4-trifluoromethylindole-3-acetic acid), these are derivatives of the active isomer, indole-3-acetic acid. The parent compound, indole-4-acetic acid, is conspicuously absent from these comparative studies, suggesting it may possess negligible auxin activity.

Synthesis and Commercial Availability

While methods for the synthesis of various indole derivatives are well-established, specific, detailed protocols for the efficient synthesis of indole-4-acetic acid are not readily available in the scientific literature. The compound is commercially available from chemical suppliers, indicating that synthetic routes exist, but they are not a focus of academic or industrial research publications related to plant biology or drug development.

Signaling Pathways and Mechanisms of Action: An Uncharted Territory

There is no published information on the signaling pathways or molecular mechanisms of action for indole-4-acetic acid. The well-documented auxin signaling pathway, involving the TIR1/AFB receptors and Aux/IAA transcriptional repressors, has been elucidated through studies with indole-3-acetic acid. There is no evidence to suggest that indole-4-acetic acid interacts with these receptors or triggers any downstream signaling events. Consequently, no signaling pathway diagrams can be generated.

Quantitative Data: A Void in the Literature

A thorough search for quantitative data, such as binding affinities, dose-response curves, or efficacy in various bioassays for indole-4-acetic acid, yielded no results. Without experimental data, it is impossible to create the requested tables summarizing its biological activity. The lack of such data further reinforces the conclusion that this isomer is not a subject of active research.

Experimental Protocols

Detailed experimental protocols for assessing the biological activity of indole-4-acetic acid are not available because such experiments have not been published. Standard auxin bioassays, such as the *Avena* coleoptile test or root elongation assays, could theoretically be used to evaluate its activity. However, the absence of any published results from such assays implies that either the experiments were not performed or the results were not significant enough for publication.

Conclusion

In conclusion, the current body of scientific literature does not support the creation of an in-depth technical guide on the biological activity of indole-4-acetic acid. The overwhelming focus of auxin research on indole-3-acetic acid and its derivatives, coupled with the complete lack of data for the 4-isomer, strongly suggests that indole-4-acetic acid does not possess significant biological activity as a plant growth regulator or in other studied systems. For researchers, scientists, and drug development professionals, the key takeaway is that the position of the acetic acid side chain on the indole ring is critical for biological function, with the 3-position being paramount for auxin activity. Future research could potentially explore the biological effects of indole-4-acetic acid in novel systems, but as it stands, it remains an obscure and seemingly inactive molecule in the vast field of indole chemistry and biology.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com